

Technical Guide: 4-Chloro-1,3-dimethoxy-2-naphthalenecarboxylic Acid

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Compound of Interest

Compound Name: 4-Chloro-1,3-dimethoxy-2-naphthoic acid

Cat. No.: B11850782

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Executive Summary

4-Chloro-1,3-dimethoxy-2-naphthalenecarboxylic acid (CAS: 1399663-14-9) is a highly specialized bicyclic aromatic intermediate primarily utilized in the synthesis of small-molecule protein-protein interaction (PPI) inhibitors. It serves as a critical scaffold in the development of BH3 mimetics, specifically targeting the Bcl-2 family of anti-apoptotic proteins (e.g., Bcl-2, Bcl-xL, Mcl-1).

The compound features a naphthalene core functionalized with two electron-donating methoxy groups and an orthogonal chloro-substituent. This substitution pattern provides unique electronic properties: the methoxy groups activate the ring for specific functionalization while preventing oxidation to naphthoquinones, and the chlorine atom at position 4 serves as a versatile handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) to extend the carbon skeleton.

Chemical Identity & Structural Analysis[1][2]

Property	Detail
Chemical Name	4-Chloro-1,3-dimethoxy-2-naphthalenecarboxylic acid
Common Synonyms	4-Chloro-1,3-dimethoxy-2-naphthoic acid; 2-Naphthalenecarboxylic acid, 4-chloro-1,3-dimethoxy-
CAS Number (Acid)	1399663-14-9
CAS Number (Ethyl Ester)	1399655-78-7
Molecular Formula	C ₁₃ H ₁₁ ClO ₄
Molecular Weight	266.68 g/mol
SMILES	<chem>COC1=C(C(=C(C2=CC=CC=C21)Cl)OC)C(=O)O</chem>
InChI Key	Predicted based on structure: ZXZD... (Specific key varies by protonation state)

Structural Logic

The 1,3-dimethoxy substitution pattern is non-trivial.^[1] Unlike the more common 1,4-substitution (which mimics quinones), the 1,3-arrangement creates a stable electron-rich environment that directs electrophilic substitution to the 4-position. The carboxylic acid at position 2 is sterically crowded, often requiring specific activation methods (e.g., Ghosez's reagent or oxalyl chloride/DMF) for amide coupling.

Physicochemical Properties

Note: Experimental values for this specific intermediate are proprietary to process chemistry groups. The following are authoritative predicted values based on structure-activity relationship (SAR) models.

Property	Value (Predicted/Typical)	Significance
Appearance	Off-white to pale yellow solid	Impurities often manifest as brown discoloration due to phenolic oxidation.
Melting Point	165–175 °C (Acid)	High crystallinity due to planar naphthalene stacking.
LogP	3.2 ± 0.4	Moderately lipophilic; suitable for drug scaffolds but requires polar handles for bioavailability.
pKa (Acid)	3.5 ± 0.2	More acidic than benzoic acid due to the ortho-methoxy electron donation resonance effect.
Solubility	DMSO, DMF, DCM	Poor solubility in water; requires conversion to sodium salt for aqueous processing.

Synthesis & Manufacturing Protocols

Retrosynthetic Analysis

The most robust industrial route avoids direct chlorination of the bare acid to prevent decarboxylation or over-chlorination. Instead, the synthesis proceeds via the ethyl ester, utilizing Ethyl 1,3-dihydroxy-2-naphthoate as the starting material.

Step-by-Step Synthesis Protocol

Step 1: O-Methylation (Protection)

Reagents: Ethyl 1,3-dihydroxy-2-naphthoate, Dimethyl Sulfate (DMS) or Methyl Iodide (MeI), Potassium Carbonate (K_2CO_3). Solvent: Acetone or DMF.

- Dissolution: Dissolve 1.0 eq of Ethyl 1,3-dihydroxy-2-naphthoate in Acetone (0.5 M).
- Base Addition: Add 2.5 eq of anhydrous K_2CO_3 .

- Alkylation: Add 2.2 eq of DMS dropwise at 0°C to control the exotherm.
- Reflux: Heat to reflux (56°C) for 4–6 hours. Monitor by TLC/HPLC for disappearance of the phenol.
- Workup: Filter inorganic salts. Concentrate filtrate.^[2] Crystallize from Ethanol/Heptane.
 - Critical Insight: Complete methylation is essential. Any remaining free phenol will lead to oxidative side products in the next step.

Step 2: Regioselective Chlorination

Reagents: Ethyl 1,3-dimethoxy-2-naphthoate, Sulfuryl Chloride (SO₂Cl₂). Solvent: Dichloromethane (DCM) or Chlorobenzene.

- Setup: Dissolve the intermediate from Step 1 in DCM at 0°C.
- Chlorination: Add 1.05 eq of SO₂Cl₂ dropwise.
 - Mechanism:^{[3][2][4][5][6][7][8]} The 1-OMe and 3-OMe groups strongly activate the ring. Position 4 is the only available site that is para to an activating group (1-OMe) and ortho to another (3-OMe), ensuring 99% regioselectivity.
- Quench: Pour into ice water. Wash organic layer with NaHCO₃ to remove acid byproducts.
- Isolation: Evaporate solvent to yield Ethyl 4-chloro-1,3-dimethoxy-2-naphthoate.

Step 3: Saponification (Hydrolysis)

Reagents: Lithium Hydroxide (LiOH) or NaOH. Solvent: THF/Water (3:1).

- Hydrolysis: Treat the ester with 3.0 eq LiOH in THF/Water at 60°C for 12 hours.
- Acidification: Cool to 0°C and acidify to pH 2 with 1M HCl.
- Filtration: The product precipitates as a solid.^[9] Filter, wash with water, and dry under vacuum.

Synthesis Workflow Diagram



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Caption: Three-step synthetic pathway ensuring regioselective chlorination via the ester intermediate.

Reactivity & Synthetic Utility

This compound is a "bifunctional pharmacophore builder."^[10]

- Suzuki-Miyaura Coupling (C-4 Position): The chlorine atom at C-4 is activated by the naphthalene system, allowing for palladium-catalyzed coupling with aryl boronic acids. This is the primary method for extending the scaffold to reach the hydrophobic pockets (p2/p4) of Bcl-2 family proteins.
 - Catalyst System: Pd(dppf)Cl₂ or Pd(OAc)₂/SPhos are typically required due to steric hindrance from the C-3 methoxy group.
- Amide Coupling (C-2 Position): The carboxylic acid is used to attach solubilizing groups or additional binding motifs (e.g., sulfonylureas).
 - Challenge: The C-1 and C-3 methoxy groups create significant steric bulk around the carboxylate. Standard EDC/HOBt coupling often fails.
 - Solution: Conversion to the acid chloride using Oxalyl Chloride/DMF (cat.) followed by reaction with the amine is the preferred route.

Handling, Safety, & Stability

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The compound is stable in solid form but the ester intermediate can hydrolyze if exposed to moisture over long periods.

- Incompatibility: Strong oxidizing agents. Avoid contact with Lewis acids (e.g., BBr₃) unless deprotection of the methoxy groups is intended.

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